

Application Note: Quantitative Analysis of Demethyleneberberine Chloride by LC-MS/MS

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Compound of Interest

Compound Name: *Demethyleneberberine chloride*

Cat. No.: *B15620807*

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Introduction

Demethyleneberberine (DMB) is a primary and active metabolite of berberine, an isoquinoline alkaloid found in various medicinal plants.[1] Berberine has numerous pharmacological activities, but its clinical use can be limited by low bioavailability.[1] Demethyleneberberine, formed in the liver by cytochrome P450 enzymes, exhibits higher bioavailability, making it a compound of significant interest for therapeutic development and pharmacokinetic studies.[1] This document provides a detailed protocol for the quantitative analysis of demethyleneberberine in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocols

This section outlines the materials, sample preparation, and analytical conditions for the quantification of demethyleneberberine.

Materials and Reagents

- **Demethyleneberberine chloride** reference standard
- Internal Standard (IS), e.g., SNX-2112 or a deuterated analog of demethyleneberberine[2]
- HPLC-grade methanol
- HPLC-grade acetonitrile
- Formic acid (≥98%)
- Ultrapure water
- Blank plasma (e.g., human, rat, mouse)

Preparation of Standard Solutions and Quality Control (QC) Samples

- **Stock Solutions:** Prepare primary stock solutions of demethyleneberberine and the internal standard in methanol at a concentration of 1 mg/mL.[1]
- **Working Standard Solutions:** Create a series of working standard solutions by serially diluting the primary stock solution with a 50:50 (v/v) methanol/water mixture.[1]
- **Calibration Standards and QC Samples:** Spike appropriate volumes of the working standard solutions into blank plasma to generate a calibration curve. A typical range is 0.5 to 1000 ng/mL.[1] Prepare quality control (QC) samples at low, medium, and high concentrations using the same method.[1]

Sample Preparation: Protein Precipitation

Protein precipitation is a common and effective method for extracting demethyleneberberine from plasma samples.[1]

- Thaw plasma samples to room temperature.[1]
- To 100 µL of plasma in a microcentrifuge tube, add 200 µL of ice-cold acetonitrile (or methanol) containing the internal standard.[1]

- Vortex the mixture for 1 minute to precipitate proteins.[1]
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C.[1]
- Transfer the supernatant to a new tube and evaporate it to dryness under a gentle stream of nitrogen.[1]
- Reconstitute the dried residue in 100 µL of the initial mobile phase (e.g., 95% mobile phase A, 5% mobile phase B).[1]
- Vortex for 30 seconds and transfer the solution to an autosampler vial for LC-MS/MS analysis.[1]

LC-MS/MS Conditions

The following are typical liquid chromatography and mass spectrometry parameters for the analysis of demethyleneberberine. A gradient elution is recommended for optimal chromatographic separation.[1]

Table 1: Liquid Chromatography Parameters

Parameter	Value
Column	C18 reversed-phase column[3]
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 - 0.8 mL/min
Injection Volume	5 - 20 µL
Column Temperature	30 - 40 °C

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transition (DMB)	m/z 324.4 → 308.35[2]
MRM Transition (IS)	m/z 465.5 → 350.35 (for SNX-2112)[2]
Collision Gas	Nitrogen or Argon

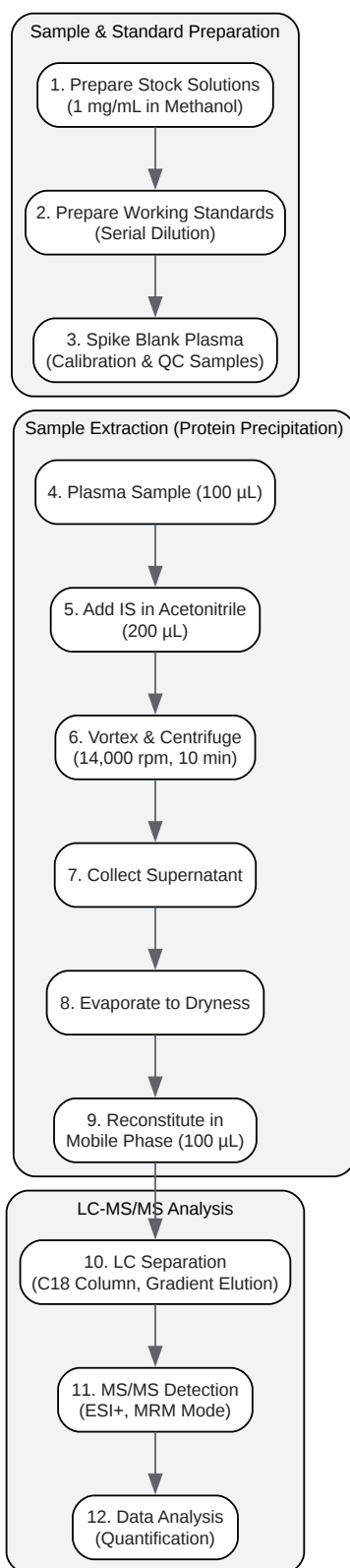
Quantitative Data Summary

The following tables summarize representative validation data for the quantification of demethyleneberberine in plasma.

Table 3: Method Validation Parameters

Parameter	Result
Linearity Range	0.5 - 1000 ng/mL[1]
Lower Limit of Quantification (LLOQ)	0.5 ng/mL[1][2]
Intra-day Precision (%RSD)	0.49% - 10.39%[1]
Inter-day Precision (%RSD)	0.50% - 14.19%[1]
Accuracy (% Bias)	Within ±15%[1]

Visualized Workflow



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Caption: LC-MS/MS workflow for **demethyleberberine chloride**.

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